

5,5'-Bis(tributylstannyl)-2,2'-bithiophene

molecular weight and formula

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Compound of Interest

Compound Name: 5,5'-Bis(tributylstannyl)-2,2'-bithiophene

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An In-depth Technical Guide to 5,5'-Bis(tributylstannyl)-2,2'-bithiophene

This guide provides a comprehensive overview of **5,5'-Bis(tributylstannyl)-2,2'-bithiophene**, a key building block in the field of organic electronics. It is intended for researchers, scientists, and professionals involved in materials science and drug development.

Core Molecular Information

5,5'-Bis(tributylstannyl)-2,2'-bithiophene is an organotin compound that serves as a crucial monomer for the synthesis of conjugated polymers. These polymers are integral to the development of advanced organic electronic devices.

Chemical Properties and Identifiers

The fundamental properties of **5,5'-Bis(tributylstannyl)-2,2'-bithiophene** are summarized in the table below for quick reference.

Property	Value
Molecular Weight	744.35 g/mol [1]
Molecular Formula	C ₃₂ H ₅₈ S ₂ Sn ₂ [1]
CAS Number	171290-94-1[2]
Appearance	Liquid
Density	1.217 g/mL at 25 °C[1]
Boiling Point	632.7±65.0 °C (Predicted)[1]
Flash Point	> 110 °C (>230 °F) - closed cup
InChI Key	HCHJCBXNKUSQOT-UHFFFAOYSA-N[2]

Synthesis and Experimental Protocols

The synthesis of **5,5'-Bis(tributylstannyl)-2,2'-bithiophene** is most commonly achieved through a two-step process involving lithiation followed by stannylation.[2] An alternative high-yield strategy involves a palladium-catalyzed Stille coupling reaction.[2]

Protocol 1: Lithiation and Stannylation of 2,2'-Bithiophene

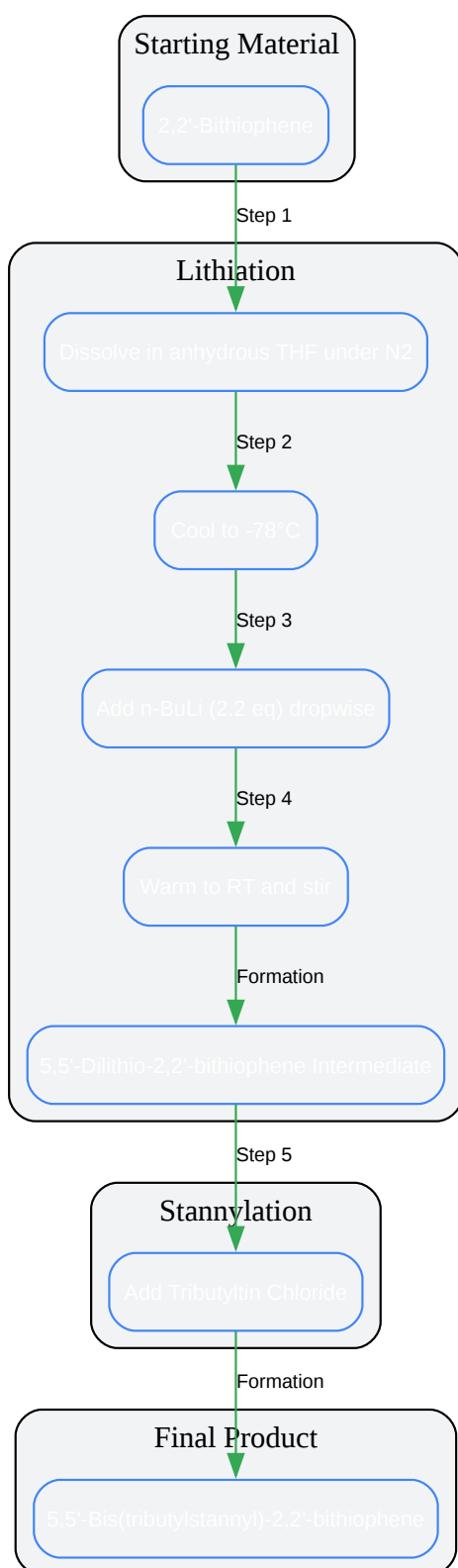
This established method begins with the precursor 2,2'-bithiophene.[2]

- **Dissolution:** Dissolve 2,2'-bithiophene in an anhydrous solvent, such as tetrahydrofuran (THF), under an inert nitrogen atmosphere.[2]
- **Cooling:** Cool the solution to a low temperature, typically -78°C, to manage the reaction's reactivity.[2]
- **Lithiation:** Add a strong organolithium base, most commonly n-butyllithium (n-BuLi), dropwise to the cooled solution. Approximately 2.2 equivalents of n-BuLi are used to ensure complete deprotonation at the 5 and 5' positions of the bithiophene, forming the 5,5'-dilithio-2,2'-bithiophene intermediate.[2]

- Warming and Stirring: Allow the reaction mixture to warm to room temperature and stir for a period to ensure the lithiation process is complete.^[2]
- Stannylation: The subsequent addition of tributyltin chloride results in the final product, **5,5'-Bis(tributylstannyl)-2,2'-bithiophene**.

Protocol 2: Stille Coupling

A notable alternative approach is the palladium-catalyzed Stille coupling reaction.^[2] In this method, 5,5'-dibromo-2,2'-bithiophene is coupled with an organotin reagent like hexabutylditin in the presence of a palladium catalyst.^[2] This can offer high regioselectivity and good yields.^[2] A common catalyst used for this type of reaction is $\text{Pd}(\text{PPh}_3)_4$ in anhydrous toluene under microwave-assisted conditions, which can lead to yields greater than 85%.^[2]



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Caption: Synthesis workflow for **5,5'-Bis(tributylstannyl)-2,2'-bithiophene**.

Applications in Research and Development

5,5'-Bis(tributylstannyl)-2,2'-bithiophene is a compound of significant interest in the field of advanced organic materials. Its primary utility is in palladium-catalyzed cross-coupling reactions, especially the Stille coupling reaction, to form carbon-carbon bonds.[2] This enables the creation of extended π -conjugated polymer chains.[2]

The tributylstannyl groups serve as reactive sites, allowing for controlled polymerization and influencing the resulting polymer's structure and properties.[2] The polymers derived from this monomer are at the forefront of organic electronics research due to their unique electronic and optical properties.[2]

Key application areas include:

- Organic Light-Emitting Diodes (OLEDs): These polymers can function as the emissive layer. [2]
- Organic Photovoltaics (OPVs): They can be used in the active layer for absorbing sunlight and generating electrical charge.[2]
- Organic Field-Effect Transistors (OFETs): Their semiconducting properties make them suitable for the active channel material.[2]

The electron-rich 2,2'-bithiophene unit acts as an electron-donating block within the polymer chain, which is crucial for tuning the highest occupied molecular orbital (HOMO) energy level of the polymer.[2] A higher HOMO level can facilitate more efficient charge transfer in devices like OPVs.[2]

Purity Validation

The purity of **5,5'-Bis(tributylstannyl)-2,2'-bithiophene** is typically confirmed using ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy to ensure the absence of residual bromine or tin byproducts.[2]

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References

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